

Application Notes and Protocols for Phosfolan-methyl in the Laboratory

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Compound of Interest

Compound Name: Phosfolan-methyl

Cat. No.: B045624

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This document provides detailed application notes and protocols for the safe handling and use of **Phosfolan-methyl** in a laboratory setting. **Phosfolan-methyl** is an organophosphorus compound and a potent acetylcholinesterase inhibitor. Extreme caution must be exercised when handling this substance.

Chemical and Physical Properties

Phosfolan-methyl is the dimethyl ester analog of Phosfolan. It is also known as Dimethyl 1,3-dithiolan-2-ylidenephosphoramidate.

Property	Value	Reference
CAS Number	5120-23-0	[1][2]
Molecular Formula	C ₅ H ₁₀ NO ₃ PS ₂	[1]
Molecular Weight	227.2 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Solubility	Low solubility in water, soluble in organic solvents	[2]

Toxicity Data

Phosfolan-methyl is highly toxic. The following data for the closely related compounds Phosfolan and Mephosfolan are provided as an estimate of its toxicity.

Parameter	Species	Route	Value	Classification	Reference
LD ₅₀ (Phosfolan)	Rat	Oral	8.9 mg/kg	Fatal if swallowed	[3]
LD ₅₀ (Phosfolan)	Rabbit	Dermal	23 mg/kg	Fatal in contact with skin	[3]
LD ₅₀ (Mephosfolan)	Rat	Oral	8.9 mg/kg	Fatal if swallowed	[4]
LD ₅₀ (Mephosfolan)	Rabbit	Dermal	9.7 mg/kg	Fatal in contact with skin	[4]

GHS Hazard Statements: H300 (Fatal if swallowed), H310 (Fatal in contact with skin)[3][4].

Safety Precautions and Handling

Due to its high toxicity, **Phosfolan-methyl** must be handled with extreme care in a designated area of the laboratory.

Personal Protective Equipment (PPE)

- Respiratory Protection: A properly fitted NIOSH-approved respirator for organic vapors should be worn at all times when handling the solid or solutions.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Double gloving is recommended.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.

- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. A chemical-resistant apron is also recommended.

Engineering Controls

- All work with **Phosfolan-methyl** (weighing, solution preparation, etc.) must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- A safety shower and eyewash station must be readily accessible.

Experimental Protocols

Preparation of a 10 mM Stock Solution in Acetone

Objective: To prepare a 10 mM stock solution of **Phosfolan-methyl** for use in in vitro assays.

Materials:

- **Phosfolan-methyl**
- Anhydrous acetone
- Calibrated analytical balance
- Volumetric flask (appropriate size)
- Micropipettes and sterile, filtered tips
- Amber glass vial with a PTFE-lined cap for storage

Procedure:

- Pre-weighing Preparation:
 - Ensure the chemical fume hood is clean and functioning correctly.
 - Gather all necessary materials and place them in the fume hood.
 - Don appropriate PPE.

- Weighing **Phosfolan-methyl**:
 - Tare a clean, dry weighing boat on the analytical balance.
 - Carefully weigh out the desired amount of **Phosfolan-methyl** (e.g., 2.272 mg for 1 mL of a 10 mM solution).
 - Record the exact weight.
- Dissolving **Phosfolan-methyl**:
 - Carefully transfer the weighed **Phosfolan-methyl** to the volumetric flask.
 - Add a small amount of anhydrous acetone to the weighing boat to rinse any residual compound and transfer it to the volumetric flask.
 - Add approximately half of the final volume of anhydrous acetone to the volumetric flask.
 - Gently swirl the flask until the **Phosfolan-methyl** is completely dissolved.
- Final Volume Adjustment:
 - Once dissolved, add anhydrous acetone to the volumetric flask until the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure a homogenous solution.
- Storage:
 - Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the stock solution at -20°C in a designated and clearly marked area.

In Vitro Acetylcholinesterase (AChE) Inhibition Assay

Objective: To determine the inhibitory effect of **Phosfolan-methyl** on acetylcholinesterase activity. This protocol is based on the Ellman's method.

Materials:

- Acetylcholinesterase (AChE) enzyme
- Acetylthiocholine iodide (ATCI) - substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) - Ellman's reagent
- Phosphate buffer (pH 8.0)
- **Phosfolan-methyl** stock solution
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Reagents:
 - Prepare working solutions of AChE, ATCI, and DTNB in phosphate buffer at the desired concentrations.
- Assay Setup:
 - In a 96-well microplate, add the following to each well in the specified order:
 - Phosphate buffer
 - **Phosfolan-methyl** at various concentrations (serial dilutions from the stock solution) or vehicle control (acetone).
 - DTNB solution.
- Pre-incubation:
 - Add the AChE enzyme solution to each well.

- Mix gently and pre-incubate the plate at room temperature for a specified time (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate Reaction:
 - Add the ATCI substrate solution to each well to start the enzymatic reaction.
- Kinetic Measurement:
 - Immediately place the microplate in a microplate reader.
 - Measure the change in absorbance at 412 nm over time (e.g., every minute for 10 minutes). The rate of color change is proportional to the AChE activity.
- Data Analysis:
 - Calculate the rate of reaction for each well.
 - Determine the percentage of AChE inhibition for each concentration of **Phosfolan-methyl** compared to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value.

Spill and Waste Management

Spill Procedure

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or a commercial spill kit).
 - Collect the contaminated absorbent material into a sealed, labeled hazardous waste container.

- Decontaminate the area with a suitable cleaning agent (e.g., a solution of sodium hydroxide to hydrolyze the organophosphate, followed by water and soap).
- Major Spill (outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert your supervisor and the institutional safety office.
 - Do not attempt to clean up the spill yourself.

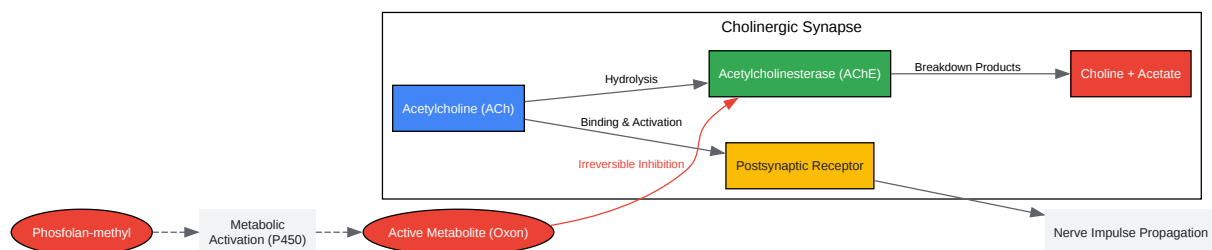
Waste Disposal

- All solid and liquid waste contaminated with **Phosfolan-methyl** must be disposed of as hazardous chemical waste.
- Collect all contaminated materials (e.g., pipette tips, gloves, weighing boats, absorbent materials) in a designated, sealed, and clearly labeled hazardous waste container.
- Follow your institution's guidelines for hazardous waste disposal.

Emergency Procedures

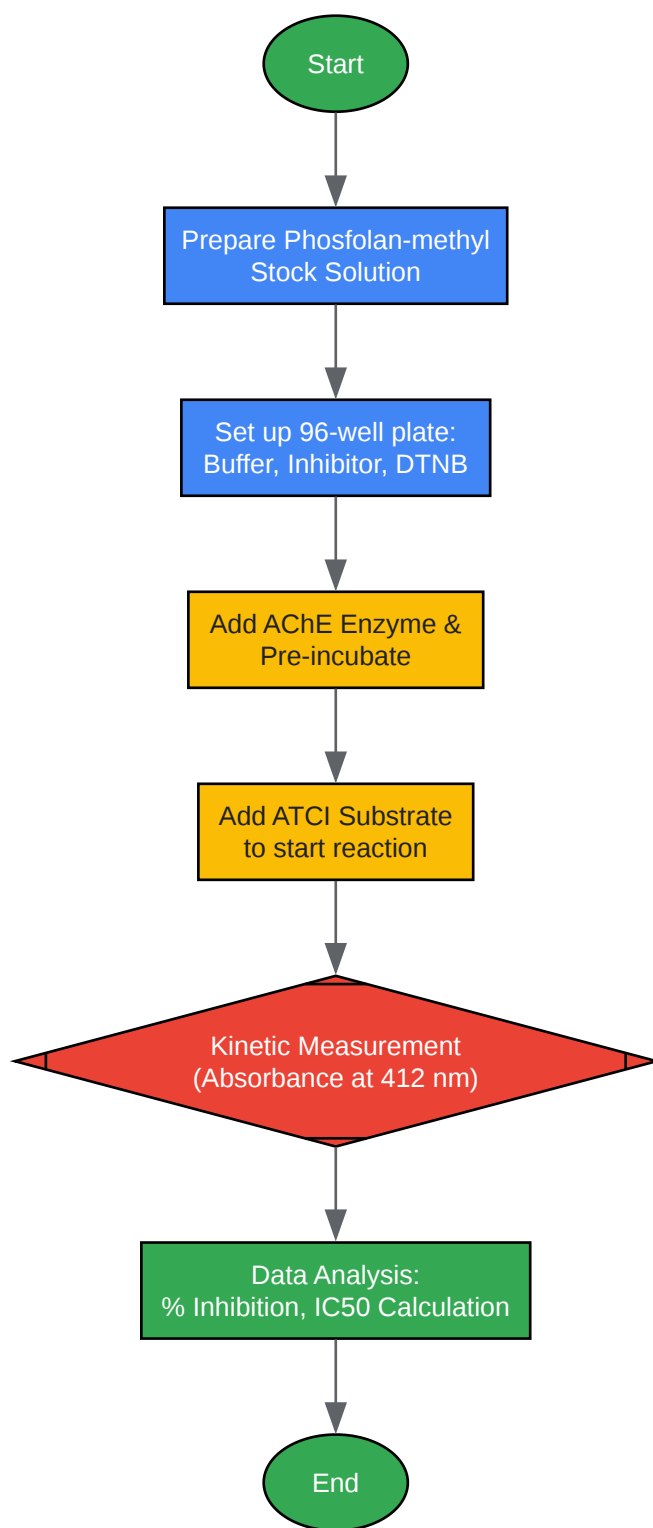
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Visualizations



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Caption: Mechanism of Acetylcholinesterase Inhibition by **Phosfolan-methyl**.



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Caption: Workflow for In Vitro AChE Inhibition Assay.

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